

Introduction: The Strategic Importance of Substituted Quinolines

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Compound of Interest

Compound Name: 5-Fluoro-8-methylquinoline

CAS No.: 88474-18-4

Cat. No.: B1589879

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The quinoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a multitude of biologically active compounds and approved pharmaceuticals.^{[1][2]} Its rigid, bicyclic aromatic system provides a robust framework for interacting with biological targets. The strategic functionalization of this core is a key tactic in drug discovery, allowing for the fine-tuning of a molecule's physicochemical and pharmacokinetic properties.

This guide focuses on **5-Fluoro-8-methylquinoline**, a specific derivative that combines two critical structural modifications: a methyl group at the C8 position and a fluorine atom at the C5 position. The introduction of fluorine is a well-established strategy to enhance metabolic stability, improve membrane permeability, and increase binding affinity through favorable electrostatic interactions.^{[1][3]} Simultaneously, the methyl group can influence binding selectivity and metabolic pathways.^[1] Understanding the synthesis, properties, and potential applications of this molecule is therefore of significant interest to researchers engaged in the development of novel therapeutic agents and functional materials.

Core Compound Identification and Physicochemical Properties

Precise identification is the foundation of all subsequent research. **5-Fluoro-8-methylquinoline** is cataloged with distinct identifiers and possesses a unique set of physical and chemical properties that dictate its handling, reactivity, and analytical characterization.

Property	Value	Reference
CAS Number	88474-18-4	[4]
Molecular Formula	C ₁₀ H ₈ FN	[4]
Molecular Weight	161.18 g/mol	[4]
SMILES	<chem>CC1=C2N=CC=CC2=C(F)C=C1</chem>	[4]
MDL Number	MFCD09863332	[4]
Storage Conditions	Sealed in dry, room temperature	[4]

Chemical Structure:

Caption: Chemical structure of **5-Fluoro-8-methylquinoline**.

Synthesis and Mechanistic Considerations

The synthesis of substituted quinolines often relies on classic cyclization reactions. For **5-Fluoro-8-methylquinoline**, a plausible and efficient approach is the Skraup synthesis, a robust method for generating the quinoline core.[1] This pathway involves the reaction of a substituted aniline with glycerol, an oxidizing agent, and sulfuric acid.

Proposed Synthetic Workflow

The logical starting material for this synthesis is 2-Amino-4-fluorotoluene. The reaction proceeds through a series of steps catalyzed by sulfuric acid, culminating in the desired heterocyclic system.

Caption: Proposed Skraup synthesis workflow for **5-Fluoro-8-methylquinoline**.

Detailed Experimental Protocol (Hypothetical)

This protocol is based on established Skraup reaction methodologies and is presented as a self-validating system.^[1] Each step includes causality and expected observations.

Materials:

- 2-Amino-4-fluorotoluene
- Glycerol
- Nitrobenzene (or another suitable oxidizing agent like arsenic acid)
- Concentrated Sulfuric Acid (H_2SO_4)
- Sodium Hydroxide (NaOH) solution
- Dichloromethane (DCM) or Ethyl Acetate
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a reflux condenser and a mechanical stirrer, carefully add 2-Amino-4-fluorotoluene.
 - **Causality:** The three-necked flask allows for controlled addition of reagents and temperature monitoring while preventing pressure buildup.
- **Reagent Addition:** Slowly add concentrated sulfuric acid to the flask while cooling in an ice bath. This should be followed by the addition of glycerol and then nitrobenzene.
 - **Causality:** Sulfuric acid acts as both a catalyst and a dehydrating agent, first converting glycerol to the reactive α,β -unsaturated aldehyde, acrolein. The addition must be slow and cooled to manage the highly exothermic nature of the reaction. Nitrobenzene serves as

the oxidizing agent to aromatize the dihydroquinoline intermediate formed during cyclization.

- **Heating and Reflux:** Heat the mixture gently under reflux for several hours. The reaction progress should be monitored by Thin-Layer Chromatography (TLC).
 - **Causality:** Heating provides the necessary activation energy for the cyclization and subsequent dehydration/aromatization steps. Reflux ensures that the reaction proceeds to completion without loss of volatile reagents.
- **Work-up and Isolation:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature and cautiously pour it onto a large volume of crushed ice.
 - **Causality:** Pouring the acidic mixture onto ice safely dilutes the acid and precipitates the protonated product while dissipating heat.
- **Neutralization:** Slowly neutralize the acidic solution with a cold aqueous solution of sodium hydroxide until the pH is basic (pH ~8-9). This will precipitate the crude product.
 - **Causality:** Neutralization deprotonates the quinoline nitrogen, rendering the product insoluble in the aqueous medium and allowing for its isolation.
- **Extraction and Purification:** Extract the product from the aqueous layer using an organic solvent like dichloromethane. Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - **Causality:** The organic solvent selectively dissolves the target compound, separating it from inorganic salts and other aqueous-soluble impurities. Anhydrous sodium sulfate removes residual water from the organic phase.
- **Final Purification:** Purify the crude residue by column chromatography on silica gel to yield pure **5-Fluoro-8-methylquinoline**.
 - **Causality:** Column chromatography separates the desired product from unreacted starting materials, byproducts, and isomers based on differential polarity.

Applications in Drug Discovery and Development

The **5-Fluoro-8-methylquinoline** scaffold is an attractive starting point for developing novel therapeutics, particularly in oncology and infectious diseases.^{[3][5]} The quinoline core is a known pharmacophore in numerous approved drugs, and the specific substitutions on this molecule confer advantageous properties.

Role as a Medicinal Chemistry Scaffold

The true value of **5-Fluoro-8-methylquinoline** lies in its potential for further derivatization to explore structure-activity relationships (SAR). The quinoline ring system provides multiple sites for chemical modification.

Caption: Role of **5-Fluoro-8-methylquinoline** as a scaffold in drug discovery.

- **Anticancer Potential:** Numerous quinoline derivatives have demonstrated potent anticancer properties.^{[6][7]} The presence of a fluorine atom can enhance cytotoxicity and improve the pharmacokinetic profile, while modifications at other positions on the ring can be tailored to target specific kinases or cellular pathways.^{[1][5]}
- **Antibacterial Activity:** The quinoline core is central to the quinolone and fluoroquinolone classes of antibiotics. While **5-Fluoro-8-methylquinoline** itself is not an antibiotic, it serves as a valuable building block for creating new antibacterial agents designed to overcome existing resistance mechanisms.^{[5][8]}
- **Materials Science:** The inherent fluorescence of the quinoline system makes its derivatives useful in the development of chemical sensors, fluorescent probes, and materials for organic light-emitting diodes (OLEDs).^{[9][10]}

Conclusion

5-Fluoro-8-methylquinoline is more than a simple heterocyclic compound; it is a strategically designed building block for advanced chemical synthesis. Its unique combination of a proven pharmacophore (quinoline), a metabolic stabilizer (fluorine), and a sterically influential group (methyl) makes it a high-value intermediate for researchers in drug discovery and materials science. The synthetic pathways to its creation are well-understood and adaptable, and its potential for generating diverse libraries of novel, functional molecules ensures its continued relevance in the scientific community.

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